

# Safety and handling precautions for Phenylmethan-d2-ol

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## Compound of Interest

Compound Name: Phenylmethan-d2-ol

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## An In-depth Technical Guide to the Safe Handling of Phenylmethan-d2-ol

This guide provides comprehensive safety and handling information for **Phenylmethan-d2-ol** (also known as Benzyl- $\alpha,\alpha$ -d2 alcohol), intended for researchers, scientists, and professionals in drug development. The following sections detail the hazards, protective measures, and emergency procedures associated with this compound.

## Chemical Identification and Physical Properties

**Phenylmethan-d2-ol** is a deuterated form of benzyl alcohol. The substitution of hydrogen atoms with deuterium at the  $\alpha$ -position can be utilized in tracer studies or to investigate kinetic isotope effects in metabolic pathways.

Table 1: Physical and Chemical Properties of **Phenylmethan-d2-ol**

Property	Value	Reference
CAS Number	21175-64-4	[1]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> CD <sub>2</sub> OH	[1]
Molecular Weight	110.15 g/mol	[2]
Appearance	Colorless, oily liquid	[3]
Boiling Point	203-205 °C (lit.)	[1]
Melting Point	-16 to -13 °C (lit.)	[1]
Density	1.065 g/mL at 25 °C	[1]
Flash Point	101 °C (213.8 °F) - closed cup	[1]
Refractive Index	n <sub>20</sub> /D 1.5388 (lit.)	[1]

## Hazard Identification and Classification

**Phenylmethan-d2-ol** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Serious Eye Irritation	2	H319: Causes serious eye irritation

Source:[1]

Signal Word: Warning[1]

## Safe Handling and Storage

Proper handling and storage are crucial to minimize risks associated with **Phenylmethan-d2-ol**.

## Precautions for Safe Handling

- Avoid contact with skin and eyes.[\[4\]](#)
- Do not breathe vapors or mist.
- Ensure adequate ventilation in the handling area.[\[5\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Keep away from open flames, hot surfaces, and sources of ignition.

## Conditions for Safe Storage

- Store in a tightly closed container.[\[6\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[7\]](#)
- Recommended long-term storage is at 4°C, sealed and protected from moisture and light.[\[2\]](#)  
[\[8\]](#)
- The substance is hygroscopic.[\[6\]](#)
- It may form explosive peroxides and oxidizes slowly in the air to benzaldehyde and benzoic acid.[\[3\]](#)

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Reference
Eye/Face Protection	Use safety glasses with side-shields or goggles.	[4][6]
Skin Protection	Handle with chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use.	[3][4]
Body Protection	Wear appropriate protective clothing to prevent skin exposure.	[3][9]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.	[9]

## Hygiene Measures

Change contaminated clothing and wash hands after working with the substance. Preventive skin protection is recommended.

## First Aid Measures

In case of exposure, follow these first-aid procedures immediately.

Table 4: First Aid Procedures

Exposure Route	First Aid Measure	Reference
If Swallowed	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth. Caution: Risk of aspiration if the victim vomits.	
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.	<a href="#">[4]</a>
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.	

## Fire-Fighting and Accidental Release Measures

### Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may form explosive mixtures with air on intense heating.[\[6\]](#) Hazardous combustion products include carbon oxides.[\[6\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary.[\[4\]](#)

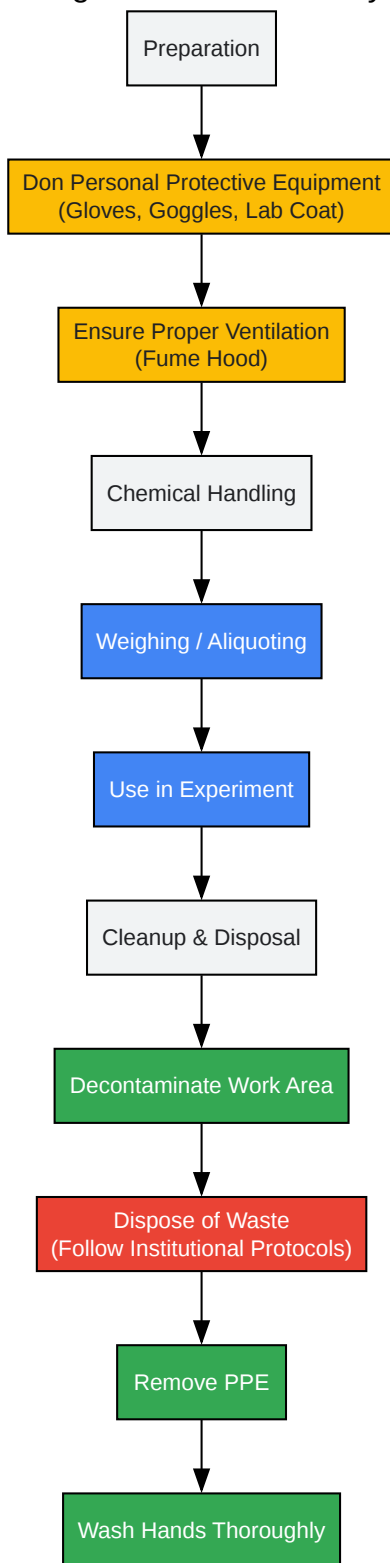
### Accidental Release

- Personal Precautions: Do not breathe vapors. Avoid substance contact. Ensure adequate ventilation and evacuate the danger area.
- Environmental Precautions: Do not let the product enter drains.[4]
- Containment and Cleanup: Cover drains. Collect, bind, and pump off spills. Absorb with liquid-absorbent material (e.g., Chemizorb®). Dispose of the collected material as hazardous waste.[4]

## Visualized Protocols and Workflows

The following diagrams illustrate standard procedures for handling **Phenylmethan-d2-ol**.

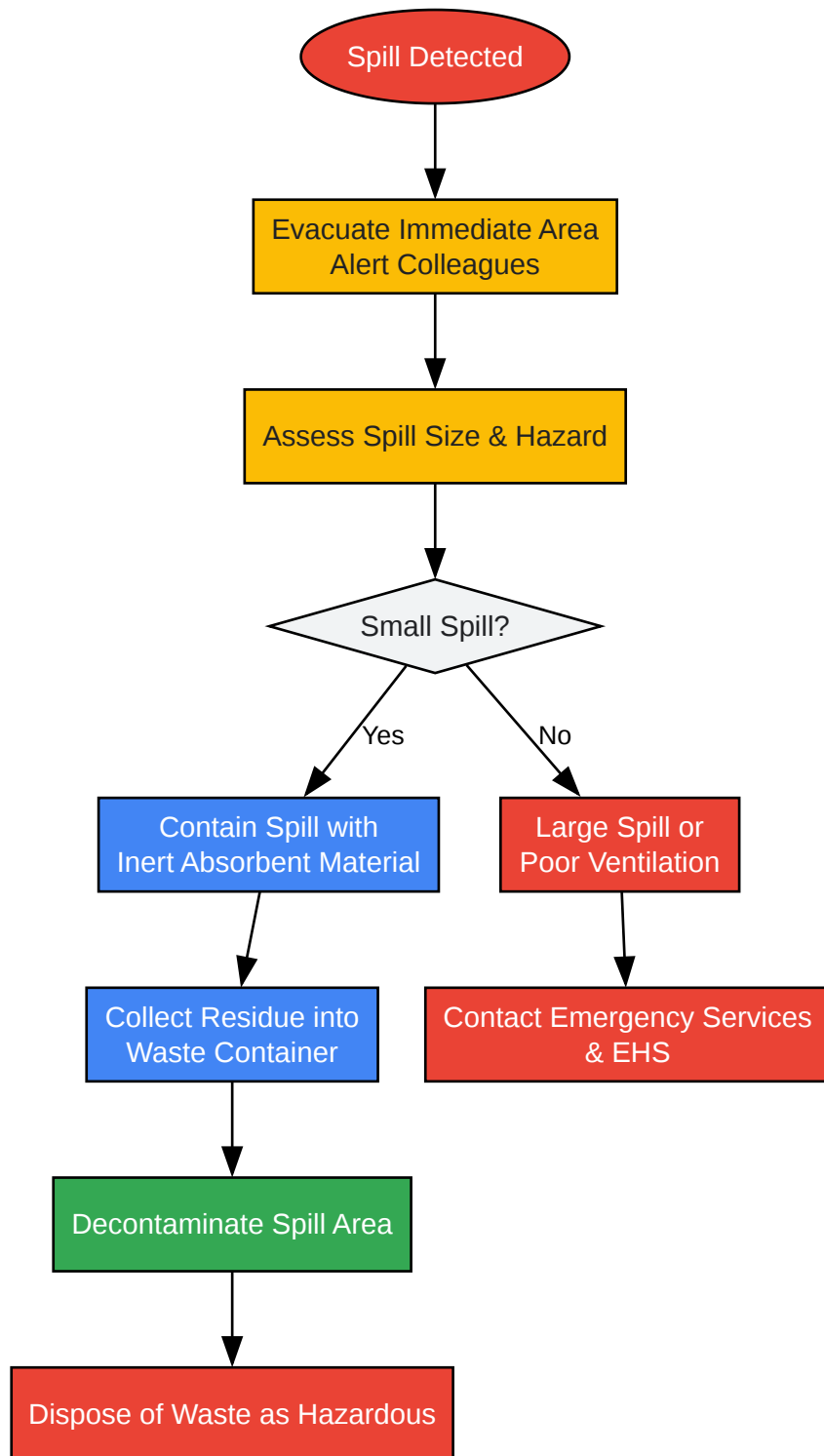
## Standard Handling Workflow for Phenylmethan-d2-ol



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Caption: Standard laboratory workflow for handling **Phenylmethan-d2-ol**.

## Logical Flow for Accidental Spill Response



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Caption: Decision-making workflow for responding to a **Phenylmethan-d2-ol** spill.



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